

safety and handling of 4-Amino-6-(trifluoromethyl)benzene-1,3-disulfonamide

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Compound of Interest

Compound Name: 4-Amino-6-(trifluoromethyl)benzene-1,3-disulfonamide

Cat. No.: B123070

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An In-depth Technical Guide on the Safety and Handling of 4-Amino-6-(trifluoromethyl)benzene-1,3-disulfonamide

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **4-Amino-6-(trifluoromethyl)benzene-1,3-disulfonamide**, a carbonic anhydrase inhibitor with potential applications in anti-tumor and anti-glaucoma research. The following sections detail the compound's properties, associated hazards, safe handling procedures, and relevant experimental protocols.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **4-Amino-6-(trifluoromethyl)benzene-1,3-disulfonamide** is presented in the table below. This information is crucial for safe storage and handling.

Property	Value
CAS Number	654-62-6[1][2][3]
Molecular Formula	C ₇ H ₈ F ₃ N ₃ O ₄ S ₂ [1][2][3]
Molecular Weight	319.28 g/mol [1][2]
Appearance	White powder[3]
Melting Point	241-246 °C[4]
Boiling Point	562.8°C at 760 mmHg[4]
Density	1.743 g/cm ³ [4]
Solubility	DMSO (Slightly), Methanol (Slightly)[4]
Storage Temperature	2-8°C[4]

Safety and Hazard Information

4-Amino-6-(trifluoromethyl)benzene-1,3-disulfonamide is classified as a hazardous substance. The GHS hazard statements indicate that it can cause skin irritation, serious eye irritation, and may cause respiratory irritation.[5] Adherence to safety precautions is mandatory to prevent exposure.

Hazard Category	GHS Hazard Statement
Skin Corrosion/Irritation	H315: Causes skin irritation[5]
Serious Eye Damage/Eye Irritation	H319: Causes serious eye irritation[5]
Specific Target Organ Toxicity (Single Exposure); Respiratory Tract Irritation	H335: May cause respiratory irritation[5]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash skin thoroughly after handling.

- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P302+P352: IF ON SKIN: Wash with plenty of water.
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P312: Call a POISON CENTER/doctor if you feel unwell.
- P332+P313: If skin irritation occurs: Get medical advice/attention.
- P337+P313: If eye irritation persists: Get medical advice/attention.
- P362+P364: Take off contaminated clothing and wash it before reuse.
- P403+P233: Store in a well-ventilated place. Keep container tightly closed.
- P405: Store locked up.
- P501: Dispose of contents/container to an approved waste disposal plant.

Handling and Personal Protective Equipment (PPE)

Proper handling procedures and the use of appropriate personal protective equipment are essential to minimize risk of exposure.

Body Part	Personal Protective Equipment	Specifications and Rationale
Hands	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Inspect gloves for tears or holes before use. [6]
Eyes	Safety glasses with side shields or goggles	Provides protection against splashes and airborne particles.[6]
Face	Face shield	To be used in conjunction with safety glasses or goggles, especially when there is a significant risk of splashing.[6]
Body	Laboratory coat	A standard lab coat is required to protect against skin contact. [6]
Respiratory	NIOSH-approved respirator	Required when handling the powder outside of a certified chemical fume hood or if dust is generated. The type of respirator should be selected based on a formal risk assessment.[6]

Storage and Disposal:

Store in a cool, dry, and well-ventilated area away from incompatible substances.[3] Keep the container tightly closed. Disposal should be in accordance with local, state, and federal regulations.

Experimental Protocols

As a carbonic anhydrase inhibitor, a primary experimental application for **4-Amino-6-(trifluoromethyl)benzene-1,3-disulfonamide** is to determine its inhibitory activity against

carbonic anhydrase enzymes.[7][8] The following is a generalized protocol for a colorimetric carbonic anhydrase inhibition assay.

Carbonic Anhydrase Inhibition Assay Protocol

Objective: To determine the inhibitory effect of **4-Amino-6-(trifluoromethyl)benzene-1,3-disulfonamide** on carbonic anhydrase activity.

Materials and Reagents:

- Carbonic Anhydrase (CA) enzyme (e.g., from bovine erythrocytes)
- **4-Amino-6-(trifluoromethyl)benzene-1,3-disulfonamide** (Test Inhibitor)
- Acetazolamide (Positive Control Inhibitor)
- p-Nitrophenyl acetate (p-NPA) (Substrate)
- Tris-HCl buffer (e.g., 50 mM, pH 7.4)
- DMSO (for dissolving inhibitor and substrate)
- 96-well microplate
- Microplate reader capable of measuring absorbance at 405 nm

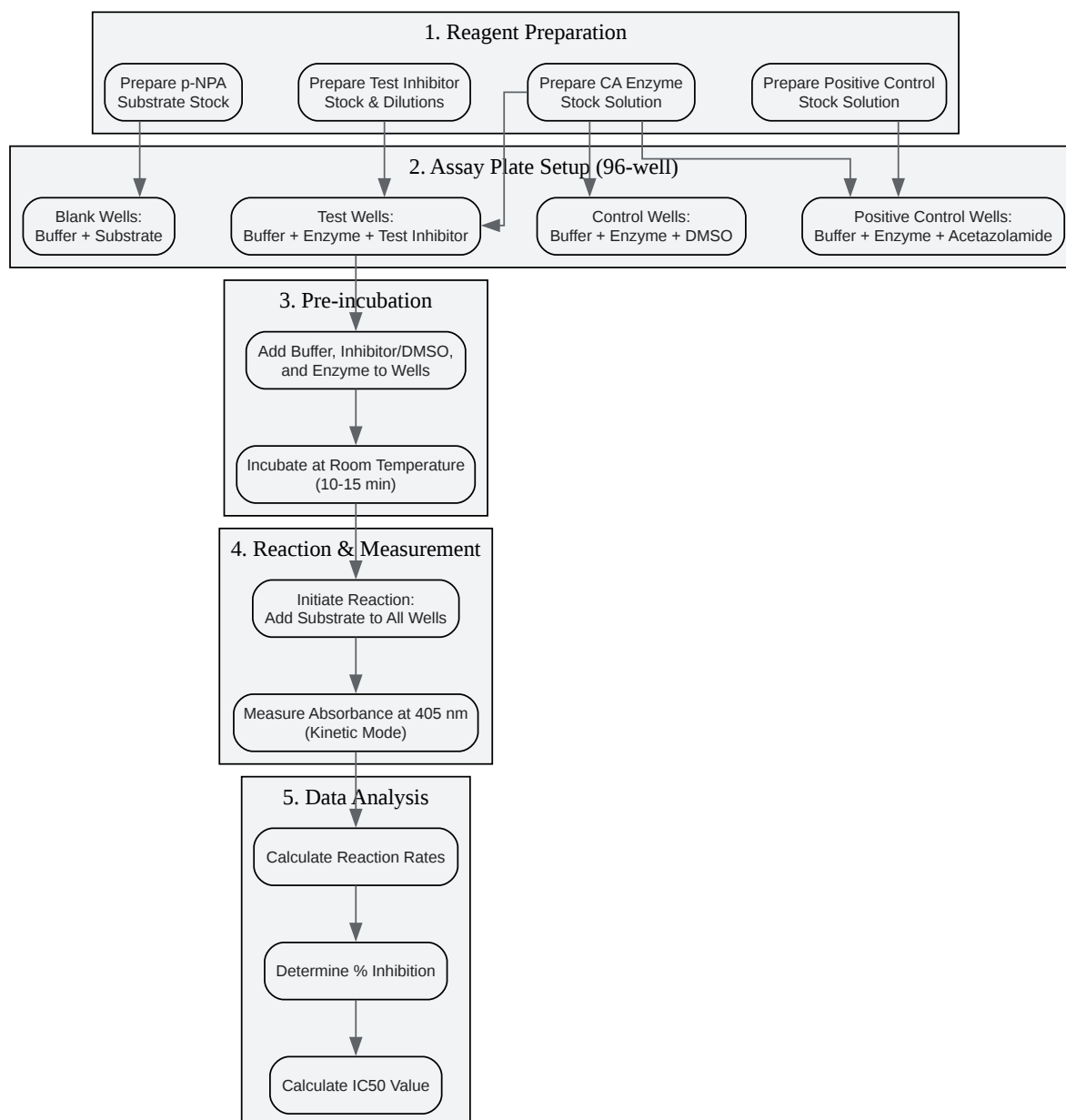
Procedure:

- Reagent Preparation:
 - Prepare a stock solution of the CA enzyme in cold Tris-HCl buffer.
 - Prepare a stock solution of p-NPA in DMSO.
 - Prepare a stock solution of **4-Amino-6-(trifluoromethyl)benzene-1,3-disulfonamide** in DMSO. Create a dilution series to test a range of concentrations.
 - Prepare a stock solution of Acetazolamide in DMSO for use as a positive control.

- Assay Setup (in a 96-well plate):
 - Blank wells: Add assay buffer and substrate solution (no enzyme).
 - Control wells (No inhibitor): Add assay buffer, CA enzyme solution, and DMSO (vehicle control).
 - Test inhibitor wells: Add assay buffer, CA enzyme solution, and the desired concentration of **4-Amino-6-(trifluoromethyl)benzene-1,3-disulfonamide** solution.
 - Positive control wells: Add assay buffer, CA enzyme solution, and the desired concentration of Acetazolamide solution.
- Enzyme-Inhibitor Pre-incubation:
 - Add the assay buffer and inhibitor solutions (or DMSO for control) to the respective wells.
 - Add the CA enzyme solution to all wells except the blank wells.
 - Incubate the plate at room temperature for 10-15 minutes to allow the inhibitor to bind to the enzyme.
- Reaction Initiation and Measurement:
 - Initiate the reaction by adding the p-NPA substrate solution to all wells.
 - Immediately place the microplate in a plate reader and measure the absorbance at 405 nm in kinetic mode at 30-second intervals for 10-30 minutes.
- Data Analysis:
 - Calculate the rate of reaction (change in absorbance over time) for each well.
 - Determine the percent inhibition for each concentration of the test inhibitor and positive control relative to the control (no inhibitor) wells.
 - Plot the percent inhibition versus the inhibitor concentration to determine the IC₅₀ value (the concentration of inhibitor that causes 50% inhibition of the enzyme activity).

Visualizations

Experimental Workflow for Carbonic Anhydrase Inhibition Assay

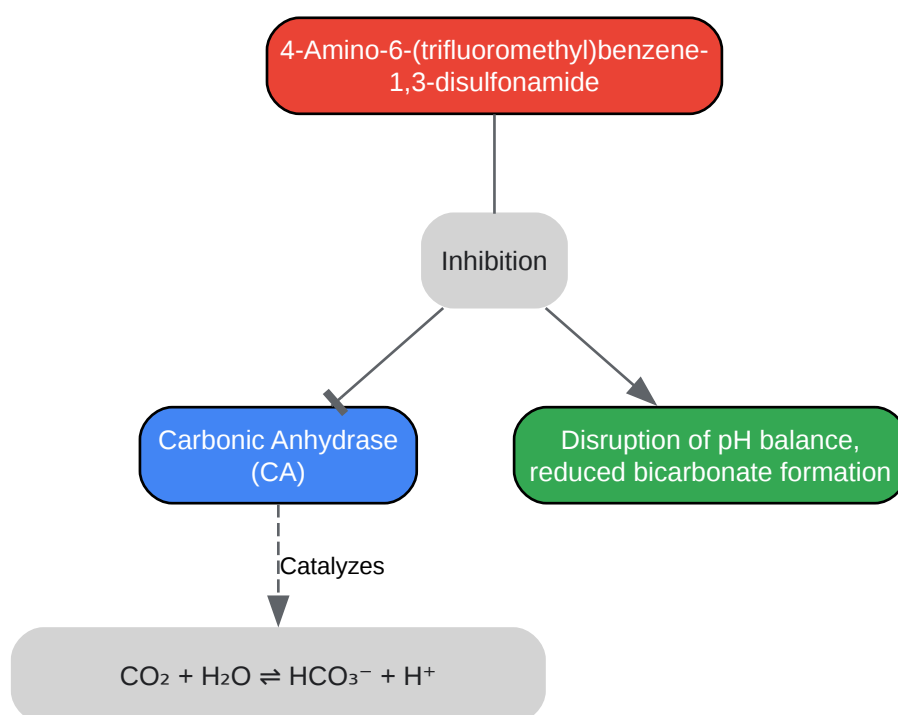


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Caption: Workflow for determining the inhibitory activity of a compound against carbonic anhydrase.

Mechanism of Action: Carbonic Anhydrase Inhibition

4-Amino-6-(trifluoromethyl)benzene-1,3-disulfonamide functions as a carbonic anhydrase inhibitor.[7][8] Carbonic anhydrases are enzymes that catalyze the reversible hydration of carbon dioxide to bicarbonate and a proton. By inhibiting this enzyme, the compound disrupts this physiological process. This mechanism is the basis for its potential therapeutic effects in conditions such as glaucoma, where reducing bicarbonate formation can lower intraocular pressure, and in some cancers that rely on carbonic anhydrase activity for pH regulation and proliferation.



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Caption: Inhibition of carbonic anhydrase by **4-Amino-6-(trifluoromethyl)benzene-1,3-disulfonamide**.

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